

# **Application Notes and Protocols: Pomarose in Fragrance Creation**

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pomarose** is a high-impact captive odorant developed by Givaudan, prized for its unique and powerful fruity-floral profile.[1][2][3][4][5][6] Chemically classified as a double-unsaturated ketone, (2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one, it does not occur in nature.[2] Its distinctive scent masterfully marries the crispness of apple with the elegance of rose, further nuanced with notes of plum and raisin.[1][2] This multifaceted aroma makes **Pomarose** a versatile ingredient in modern perfumery, capable of enhancing a wide range of fragrance families from fresh and floral to rich and oriental compositions. Its stability and diffusive character contribute significantly to the "bloom" and longevity of a fragrance.[7][8]

## **Chemical and Physical Properties**

A comprehensive understanding of **Pomarose**'s properties is essential for its effective application in fragrance formulations.



Property	Value	Reference
Chemical Name	(2E,5Z)-5,6,7-trimethylocta- 2,5-dien-4-one	[2][7]
CAS Number	357650-26-1	[2][8]
Molecular Formula	C11H18O	[2][7]
Molar Mass	166.26 g/mol	[2][7]
Appearance	Colorless to pale yellow clear liquid (est.)	[8]
Boiling Point	236.15 °C @ 760.00 mm Hg (est.)	[8]
Vapor Pressure	0.048000 mmHg @ 25.00 °C (est.)	[8]
Solubility	Soluble in alcohol; Insoluble in water	[8]
Odor Threshold	0.5 ng/L in air	[2]

## **Olfactory Profile and Application**

**Pomarose**'s unique scent profile allows for its use in a variety of fragrance applications to achieve different olfactive effects.



Fragrance Family	Application and Effect	Example Perfumes
Fruity-Fresh	Enhances the juicy, vibrant top notes, blending well with citrus, pear, and peach. The floral aspect adds a touch of elegance and softness.	Marc Jacobs' Daisy Dream
Floral Bouquets	Enriches and deepens the scent of traditional floral notes like rose, jasmine, and peony, while adding a modern, fresh twist.	Chanel's Chance Eau Tendre
Gourmand & Oriental	Provides a bright, fruity counterpoint to heavy notes like vanilla, patchouli, and amber, creating a more balanced and dynamic composition.	Lancôme's La Vie Est Belle
Woody & Spicy	Introduces a clean, crisp sweetness that can soften the boldness of spices and the dryness of woods, creating a harmonious balance.	Yves Saint Laurent's Mon Paris

## **Experimental Protocols**I. Synthesis of Pomarose

The synthesis of **Pomarose** ((2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one) involves a multi-step process. The key steps are outlined below, based on available literature.[2]

Step 1: Borontrifluoride-catalyzed addition

 Reaction Setup: In a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, place methyl isopropyl ketone.



- Catalyst Addition: Add borontrifluoride etherate as a catalyst.
- Reagent Addition: Slowly add 1-ethoxyprop-1-yne to the mixture while maintaining a controlled temperature.
- Reaction Monitoring: Monitor the reaction progress using Gas Chromatography (GC) until the starting materials are consumed.
- Work-up: Quench the reaction with an appropriate aqueous solution and extract the product, ethyl 2,3,4-trimethylpent-2-enoate.
- Purification: Purify the crude product by distillation under reduced pressure.

Step 2: Grignard reaction and in situ enolization

- Grignard Reagent Preparation: Prepare propen-1-ylmagnesium bromide in a suitable ether solvent (e.g., THF).
- Reaction with Ester: Slowly add the purified ethyl 2,3,4-trimethylpent-2-enoate from Step 1 to the Grignard reagent at a low temperature.
- Enolization and Quenching: Allow the reaction to proceed, leading to the formation of the enolate, followed by a careful quench with an aqueous acid solution.
- Extraction and Purification: Extract the crude Pomarose with a suitable organic solvent.
   Purify the final product through column chromatography and/or distillation to yield the desired (2E,5Z)-stereoisomer.

## **II. Sensory Evaluation Protocol**

A standardized sensory evaluation is crucial to assess the olfactory characteristics of **Pomarose** in various applications.

Objective: To characterize the odor profile and performance of **Pomarose** in a hydroalcoholic solution.

Materials:



- **Pomarose** solution (e.g., 1% in ethanol)
- Standard fragrance blotters (mouillettes)
- Controlled environment (odor-free room with controlled temperature and humidity)
- Panel of trained sensory analysts

#### Procedure:

- Preparation: Dip fragrance blotters into the **Pomarose** solution to a consistent depth and allow the solvent to evaporate for a specified time (e.g., 10-15 seconds).
- Initial Evaluation (Top Notes): Panelists evaluate the blotters immediately after preparation, noting the initial "top notes."
- Evaporation Study (Heart and Base Notes): The blotters are placed on a smelling strip stand and evaluated at regular intervals (e.g., 30 minutes, 1 hour, 4 hours, 8 hours, 24 hours) to assess the evolution of the fragrance profile (heart and base notes) and its tenacity.
- Data Collection: Panelists record their observations on a standardized questionnaire, using descriptive terms for the scent's character, intensity, and any changes over time.

## **III. Stability Testing Protocol**

To ensure the integrity of **Pomarose** in a finished product, stability testing is performed under various conditions.

Objective: To evaluate the stability of **Pomarose** in a representative cosmetic base (e.g., a lotion or a hydroalcoholic spray).

#### Procedure:

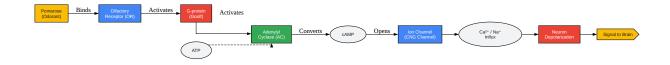
- Sample Preparation: Prepare multiple samples of the cosmetic product containing a known concentration of Pomarose.
- Storage Conditions: Store the samples under a range of conditions to simulate shelf-life and consumer use:



- o Accelerated Stability: High temperature (e.g., 40°C, 45°C) for a period of 1 to 3 months.
- Real-Time Stability: Room temperature (e.g., 20-25°C) for the intended shelf-life of the product (e.g., 12-36 months).
- Light Exposure: Exposure to UV light to assess for potential discoloration or degradation.
- Freeze-Thaw Cycles: Cycling between low and high temperatures (e.g., -10°C to 25°C) to assess physical stability.
- Evaluation: At specified time points, samples from each storage condition are evaluated for:
  - Olfactory Changes: Comparison with a control sample stored at low temperature (e.g., 4°C).
  - Physical and Chemical Changes: Measurement of color, clarity, pH, and viscosity.
  - Packaging Compatibility: Observation of any interaction between the product and its packaging.

# Visualizations Olfactory Signaling Pathway

The perception of odorants like **Pomarose** begins with the activation of olfactory receptors in the nasal epithelium. This triggers a G-protein-mediated signaling cascade, leading to the generation of an electrical signal that is sent to the brain.



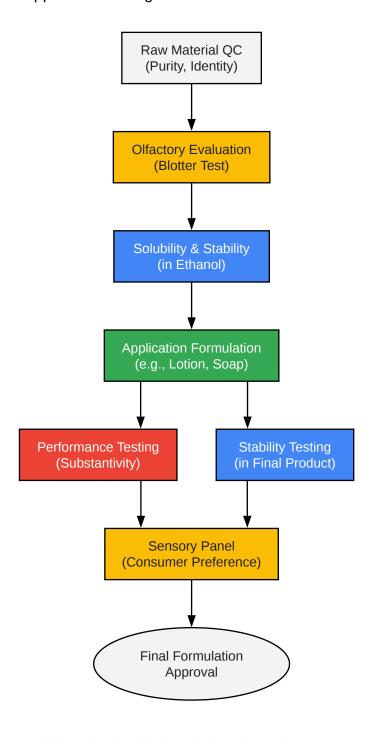
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Caption: Olfactory signal transduction cascade initiated by an odorant.

### **Experimental Workflow for Fragrance Evaluation**

The evaluation of a new fragrance ingredient like **Pomarose** follows a structured workflow from initial characterization to application testing.



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Caption: Workflow for the evaluation of a new fragrance ingredient.

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